

Essential Safety and Operational Guide for 3,5-Dimethoxybenzyl Alcohol

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Compound of Interest

Compound Name: 3,5-Dimethoxybenzyl alcohol

Cat. No.: B135028

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For researchers, scientists, and drug development professionals handling **3,5-Dimethoxybenzyl alcohol**, adherence to strict safety protocols is paramount to ensure personal safety and proper experimental conduct. This guide provides essential, immediate safety and logistical information, including operational and disposal plans.

Chemical Identifier and Hazard Information

Identifier	Value
Chemical Name	3,5-Dimethoxybenzyl alcohol[1][2]
CAS Number	705-76-0[1][2]
Molecular Formula	C9H12O3[1]
Molecular Weight	168.19 g/mol
Appearance	Beige solid[2]
Odor	Odorless[2]

Hazard Classification and Precautionary Statements

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)[1]	Warning[1]	H315: Causes skin irritation[1]	
Eye Irritation (Category 2A)[1]	Warning[1]	H319: Causes serious eye irritation[1]	
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation[1]	Warning[1]	H335: May cause respiratory irritation[1]	

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3,5-Dimethoxybenzyl alcohol** to minimize exposure and ensure safety.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles.[3] Face shield if there is a splash hazard.[4]	Protects against eye irritation from dust or splashes.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact and irritation.[1]
Respiratory Protection	NIOSH-approved N95 respirator or higher.	Protects against respiratory tract irritation from dust.[1]
Body Protection	Laboratory coat.[3]	Prevents contamination of personal clothing.

Handling and Storage

Proper handling and storage are crucial to maintain the chemical's integrity and prevent accidents.

Aspect	Procedure
Handling	- Avoid contact with skin and eyes.[2][4] - Avoid formation of dust and aerosols.[4] - Use in a well-ventilated area or with local exhaust ventilation.[3][4] - Wash hands thoroughly after handling.[2]
Storage	- Keep container tightly closed in a dry, cool, and well-ventilated place.[2] - Incompatible with oxidizing agents.[2]

Emergency Procedures

Immediate and appropriate response to an exposure is critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[3][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

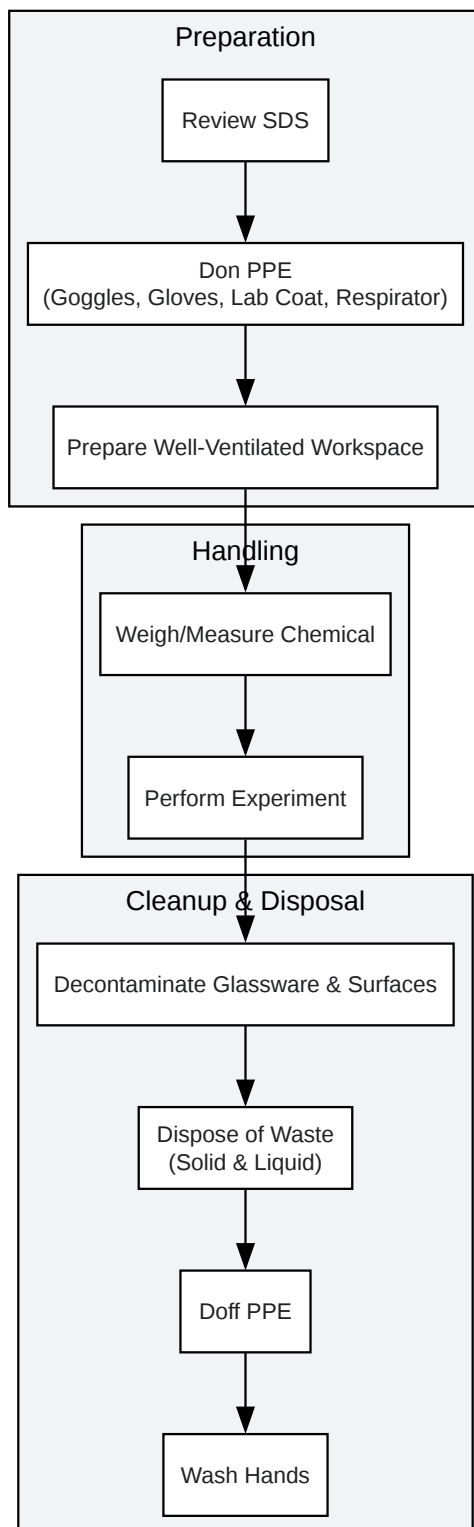
Spill and Disposal Plan

In the event of a spill, follow these procedures to mitigate the hazard and properly dispose of the waste.

Action	Procedure
Spill Containment	- Evacuate personnel from the area. - Wear appropriate PPE. - For solid spills, sweep up and shovel into a suitable container for disposal. [2] Avoid generating dust. - For solutions, absorb with an inert material (e.g., sand, earth) and place in a suitable container for disposal. [5]
Disposal	- Dispose of waste in accordance with local, state, and federal regulations. - Offer surplus and non-recyclable solutions to a licensed disposal company. [4] - Do not allow the chemical to enter drains. [4]

Experimental Workflow for Handling **3,5-Dimethoxybenzyl Alcohol**

Workflow for Handling 3,5-Dimethoxybenzyl Alcohol



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Caption: A logical workflow for the safe handling of **3,5-Dimethoxybenzyl alcohol**.

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